

Technical Monograph: 3-(Tributylstannyl)quinoline

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Compound of Interest

Compound Name: 3-(Tributylstannyl)quinoline

CAS No.: 166114-72-3

Cat. No.: B185390

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Executive Summary

3-(Tributylstannyl)quinoline (CAS: 166114-72-3) is a critical organometallic reagent in medicinal chemistry, serving as a versatile nucleophile in palladium-catalyzed Stille cross-coupling reactions.^[1] With a molecular weight of 418.21 g/mol, it acts as a "masked" quinoline carbanion, allowing for the modular installation of the quinoline scaffold—a privileged structure in antimalarial, antiviral, and anticancer therapeutics.

This guide provides a rigorous analysis of its physicochemical properties, a validated synthesis protocol via halogen-metal exchange, and a mechanistic breakdown of its application in C-C bond formation.

Physicochemical Profile

The following data aggregates physical constants and structural identifiers essential for precise stoichiometric calculations and database registration.

Property	Value	Notes
Molecular Weight	418.21 g/mol	Calculated based on standard atomic weights (Sn dominant isotope average).
Molecular Formula	C H NSn	
CAS Number	166114-72-3	
Appearance	Yellow to colorless oil	Viscous liquid at room temperature.
Boiling Point	~180–200 °C @ 0.5 mmHg	Estimated; typically purified by Kugelrohr distillation or neutral alumina chromatography.
Solubility	THF, Et O, Toluene, DCM	Hydrophobic; insoluble in water.
Stability	Air/Moisture Stable (Short-term)	Slow protodestannylation occurs upon prolonged exposure to moisture/silica. Store at 4°C under Argon.

Synthesis & Characterization

Strategic Analysis: The Halogen-Metal Exchange Route

While palladium-catalyzed stannylation of 3-bromoquinoline using hexabutyl-distannane is possible, it is atom-inefficient and expensive. The preferred "Expert" route utilizes halogen-lithium exchange at cryogenic temperatures. This method ensures high regioselectivity and prevents the formation of "wurtz-type" homocoupling byproducts.

Experimental Protocol

Objective: Synthesis of **3-(Tributylstannyl)quinoline** from 3-Bromoquinoline.

Reagents:

- 3-Bromoquinoline (1.0 equiv)
- n-Butyllithium (1.1 equiv, 1.6 M in hexanes) or n-Bu

MgLi (for milder exchange)

- Tributyltin chloride (1.1 equiv)
- Anhydrous THF (Solvent)[\[2\]](#)[\[3\]](#)

Step-by-Step Methodology:

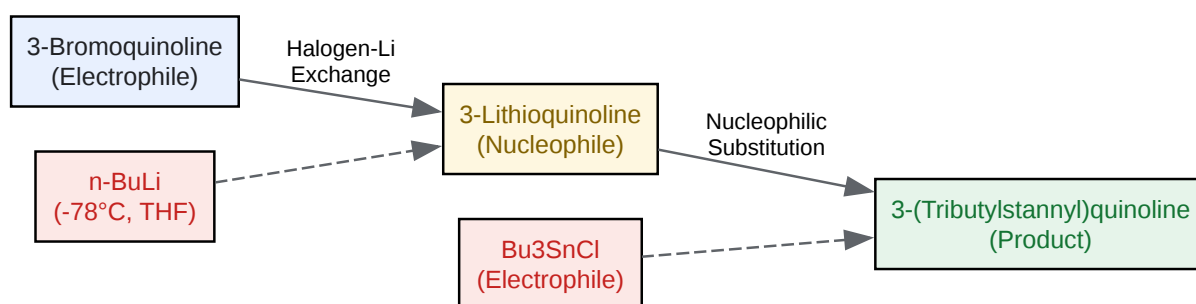
- Setup: Flame-dry a 2-neck round-bottom flask equipped with a magnetic stir bar and argon inlet.
- Solvation: Dissolve 3-bromoquinoline (e.g., 5.0 mmol, 1.04 g) in anhydrous THF (25 mL). Cool the solution to -78 °C (dry ice/acetone bath).
- Exchange: Add n-BuLi dropwise over 15 minutes. The solution typically turns a deep red/orange, indicating the formation of the 3-lithioquinoline intermediate.
 - Critical Control Point: Maintain temperature below -70 °C to prevent nucleophilic attack of BuLi on the quinoline ring (C2 position).
- Quench: Stir for 30 minutes at -78 °C, then add tributyltin chloride (Bu SnCl) neat or as a THF solution dropwise.
- Workup: Allow the mixture to warm to room temperature over 2 hours. Quench with saturated NH Cl solution. Extract with Et O (3x).[\[3\]](#)
- Purification: Dry organics over MgSO

and concentrate. Purify via rapid chromatography on neutral alumina (Grade III) eluting with hexanes/EtOAc (98:2).

- Note: Avoid silica gel if possible, as the slight acidity can cause destannylation.

Mechanistic Pathway (Synthesis)

The following diagram illustrates the transformation from the aryl halide to the stannane.



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Caption: Synthesis via cryogenic halogen-lithium exchange followed by electrophilic trapping.

Application: The Stille Cross-Coupling Utility in Drug Discovery

3-(Tributylstannyl)quinoline is primarily used to introduce the quinoline moiety into complex scaffolds under neutral conditions. Unlike boronic acids (Suzuki coupling), stannanes do not require a base, making them compatible with base-sensitive substrates (e.g., esters, lactones).

Reaction Workflow

Standard Conditions:

- Catalyst: Pd(PPh

)

(5 mol%) or Pd

(dba)

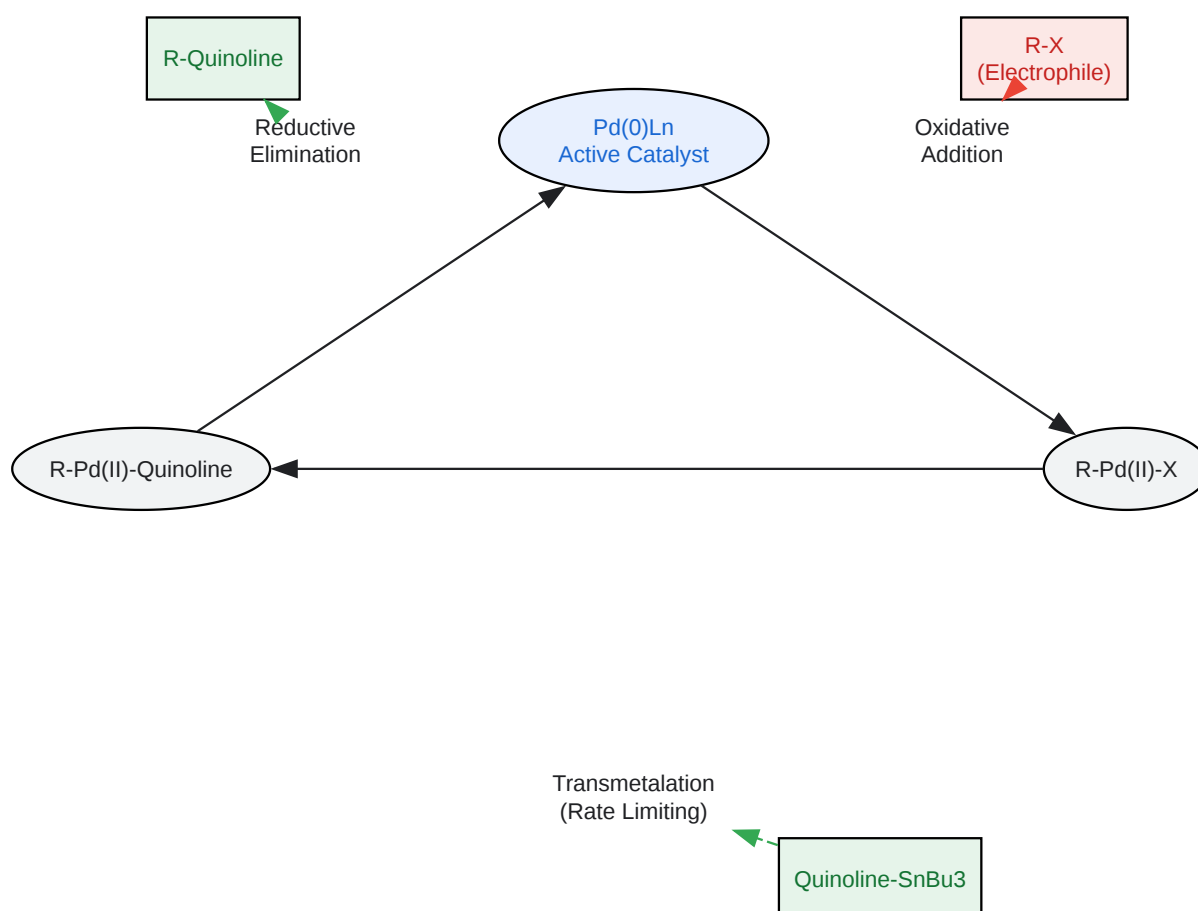
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- Solvent: Toluene or DMF (degassed).
- Temperature: 80–110 °C.
- Additives: CuI (Copper(I) iodide) is often added ("Copper effect") to accelerate the transmetalation step by forming a more reactive organocopper intermediate.

Catalytic Cycle Visualization

The Stille cycle involves three distinct phases: Oxidative Addition, Transmetalation (the rate-determining step), and Reductive Elimination.



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Caption: The Pd(0)/Pd(II) catalytic cycle for Stille coupling using **3-(Tributylstannyl)quinoline**.

Safety & Handling (E-E-A-T Critical)

Organotin compounds pose specific hazards that must be mitigated:

- **Toxicity:** Tributyltin species are neurotoxic and endocrine disruptors. They are readily absorbed through the skin. Double-gloving (Nitrile over Latex) and working in a fume hood are mandatory.
- **Waste Disposal:** All aqueous streams and solid waste (silica, celite) must be segregated into a dedicated "Heavy Metal/Organotin" waste stream. Do not mix with general organic waste.
- **Decontamination:** Glassware should be rinsed with a base bath (alcoholic KOH) or soaked in a solution of KMnO

to oxidize residual organotins before standard cleaning.

References

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Sources

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- [2. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [3. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [4. Stille Coupling \[organic-chemistry.org\]](#)
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